

Application Notes and Protocols: Molybdenum Pentafluoride in Battery Technology

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Compound of Interest

Compound Name: *Molybdenum pentafluoride*

Cat. No.: *B078036*

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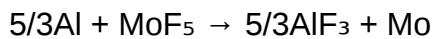
These application notes provide a detailed overview of the current, albeit limited, applications and research surrounding **molybdenum pentafluoride** (MoF_5) and related compounds in battery technology. While direct, experimentally validated applications of pure MoF_5 in commercially viable batteries are not extensively documented in peer-reviewed literature, theoretical applications and research on related molybdenum oxyfluorides indicate a potential for this class of materials in next-generation energy storage.

Molybdenum Pentafluoride (MoF_5) as a Cathode Material in Aluminum-Ion Batteries (Theoretical)

A patent has proposed the use of molybdenum(V) fluoride as a cathode material for aluminum (Al) batteries. The technology is based on the electrochemical reaction between an aluminum anode and a metal fluoride cathode.

Proposed Electrochemical Reaction

The overall cell reaction in an Al- MoF_5 battery is projected to be:



This reaction suggests a conversion-type cathode where MoF_5 is reduced by aluminum ions.

Projected Performance Data

The following table summarizes the theoretical performance metrics of a **molybdenum pentafluoride** cathode in an aluminum battery, as outlined in the patent literature.^[1] It is crucial to note that these are calculated thermodynamic values and have not been extensively demonstrated in experimental settings.

Parameter	Projected Value
Voltage	2.3 V
Active Material Energy Density	1325 Wh/kg
Composite Capacity	565 mAh/g

Experimental Protocols (General)

ized)

While the patent does not provide a specific experimental protocol for battery fabrication, a generalized approach can be outlined based on standard laboratory practices for synthesizing MoF₅ and assembling coin cells.

Molybdenum pentafluoride can be synthesized via the reduction of molybdenum hexafluoride (MoF₆). A common method involves the reaction of MoF₆ with molybdenum metal.

Materials:

- Molybdenum powder (Mo)
- Molybdenum hexafluoride (MoF₆)
- A suitable reaction vessel (e.g., a sealed nickel or Monel reactor)

Procedure:

- Ensure the reaction vessel is clean, dry, and free of any contaminants.
- Place a stoichiometric amount of molybdenum powder into the reactor.

- Carefully introduce molybdenum hexafluoride into the reactor. The reaction is: $\text{Mo} + 5\text{MoF}_6 \rightarrow 6\text{MoF}_5$.
- Seal the reactor and heat to approximately 150-200 °C. The reaction is typically carried out in the vapor phase.
- After the reaction is complete, cool the reactor to room temperature.
- The resulting yellow, hygroscopic solid is **molybdenum pentafluoride**. Handle MoF_5 in an inert atmosphere (e.g., an argon-filled glovebox) due to its sensitivity to moisture.

Materials:

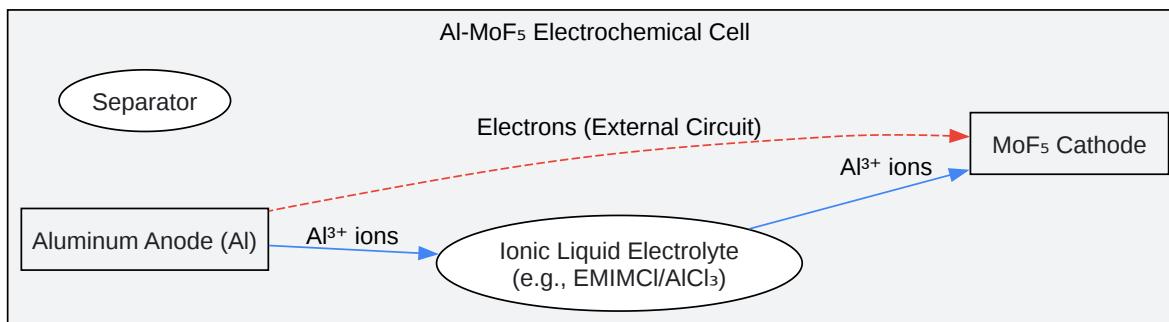
- **Molybdenum pentafluoride** (MoF_5) powder (active material)
- Carbon black (conductive additive)
- Polyvinylidene fluoride (PVDF) binder
- N-Methyl-2-pyrrolidone (NMP) solvent
- Aluminum foil (current collector)
- Aluminum metal foil (anode)
- Ionic liquid electrolyte suitable for aluminum batteries (e.g., EMIMCl/AlCl₃)
- Celgard separator
- CR2032 coin cell components

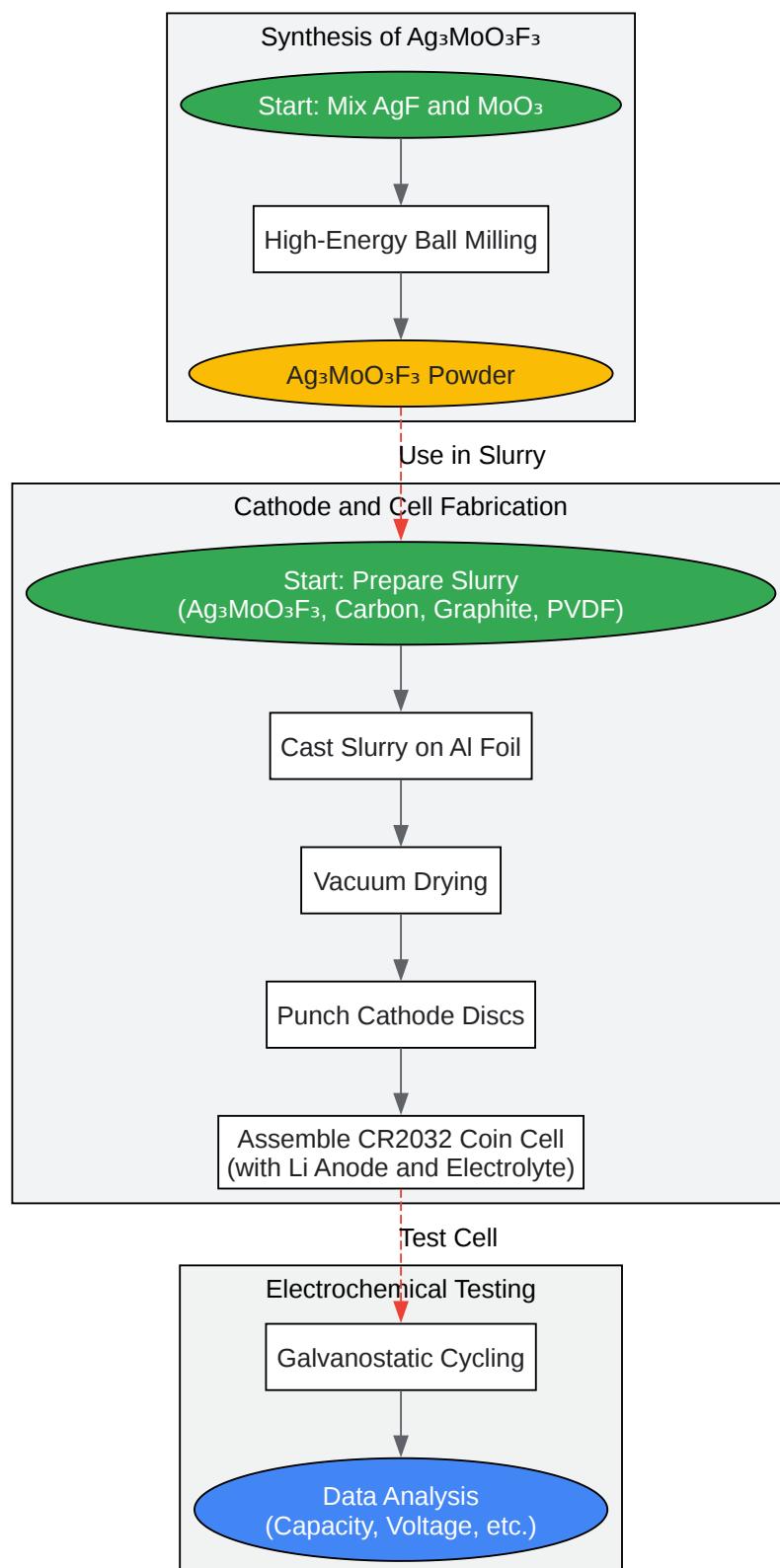
Procedure:

- In an inert atmosphere, mix MoF_5 , carbon black, and PVDF in a weight ratio of approximately 80:10:10.
- Add NMP dropwise to the mixture and stir until a homogeneous slurry is formed.
- Cast the slurry onto an aluminum foil current collector using a doctor blade.

- Dry the coated foil in a vacuum oven at 80-120 °C for 12 hours to remove the NMP.
- Punch out circular electrodes from the dried foil.
- Assemble a CR2032 coin cell inside an argon-filled glovebox in the following order: cathode, separator soaked in electrolyte, aluminum anode, and spacers.
- Crimp the coin cell to ensure it is properly sealed.

Logical Diagram of the Proposed Al-MoF₅ Battery



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References

- 1. researchgate.net [researchgate.net]
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